

Synthesis and Purification of 8-Iodoctan-1-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 8-Iodoctan-1-amine

Cat. No.: B15620766

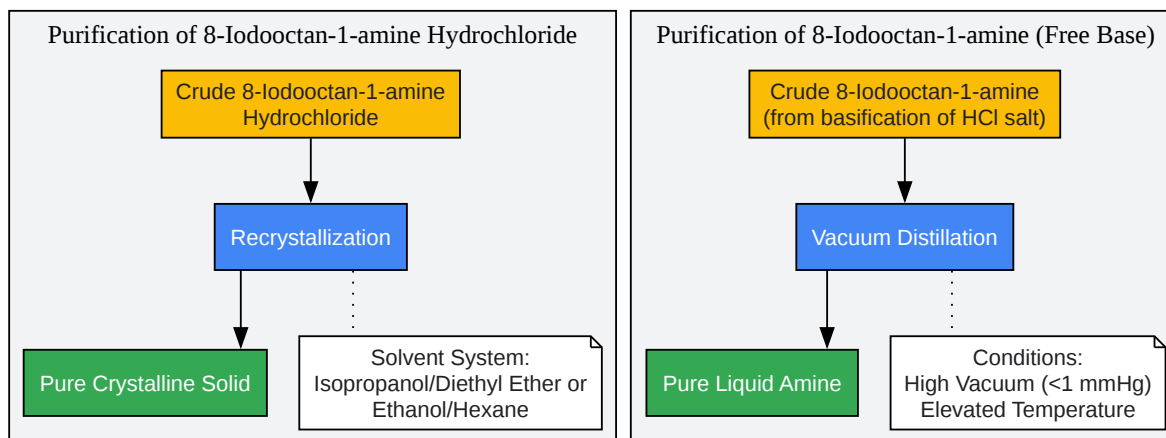
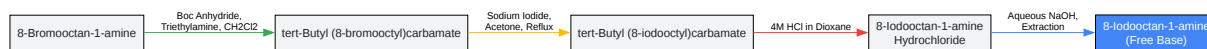
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification of **8-Iodoctan-1-amine**, a valuable bifunctional molecule for chemical synthesis and drug development. The document outlines a detailed three-step synthetic pathway, starting from the readily available 8-bromooctan-1-amine, and provides protocols for purification and characterization of the intermediates and the final product.

Synthetic Pathway

The synthesis of **8-Iodoctan-1-amine** is most effectively achieved through a three-step process involving the protection of the amino group, a halide exchange reaction, and subsequent deprotection. This strategy prevents side reactions associated with the nucleophilic and basic nature of the primary amine.



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